

# An In-depth Technical Guide to *cis*-Tetrahydrofuran-3,4-diol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *cis*-Tetrahydrofuran-3,4-diol

Cat. No.: B138893

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of ***cis*-Tetrahydrofuran-3,4-diol**, a versatile heterocyclic compound. The document details its chemical and physical properties, experimental protocols for its synthesis and application, and its potential biological significance.

## Core Properties and Data

***cis*-Tetrahydrofuran-3,4-diol**, also known as 1,4-anhydroerythritol, is a cyclic organic compound with the molecular formula  $C_4H_8O_3$ .<sup>[1][2][3][4]</sup> It is characterized by a tetrahydrofuran ring functionalized with two hydroxyl groups in a *cis* configuration.<sup>[2]</sup> This structural arrangement is crucial to its chemical reactivity and properties.

Table 1: Physicochemical Properties of ***cis*-Tetrahydrofuran-3,4-diol**

Property	Value	References
Molecular Formula	C4H8O3	[1][3][4][5]
Molecular Weight	104.10 g/mol	[4]
CAS Number	4358-64-9	[1][4][6]
Synonyms	1,4-Anhydroerythritol, cis-3,4-Tetrahydrofurandiol	[2][4]
Purity (Typical)	≥97%	[4]
Topological Polar Surface Area	49.69 Å <sup>2</sup>	[4]
Hydrogen Bond Donor Count	2	[3][4][5]
Hydrogen Bond Acceptor Count	3	[3][4][5]
Rotatable Bond Count	0	[3][4][5]
Storage Conditions	Sealed in a dry environment at 2-8°C	[1][6]

## Synthesis and Experimental Protocols

The synthesis of **cis-Tetrahydrofuran-3,4-diol** can be achieved through various chemical routes. The selection of a specific protocol depends on the desired yield, purity, and available starting materials.

### 2.1. Synthesis via Dihydroxylation

A common method for synthesizing **cis-Tetrahydrofuran-3,4-diol** involves the dihydroxylation of tetrahydrofuran.[2]

- Objective: To introduce two hydroxyl groups in a cis configuration onto the tetrahydrofuran ring.
- Methodology:

- The starting material, tetrahydrofuran, is treated with a dihydroxylating agent.
- Reagents such as osmium tetroxide (OsO<sub>4</sub>) or potassium permanganate (KMnO<sub>4</sub>) are typically employed for this transformation.[\[2\]](#)
- The reaction is generally carried out in a suitable solvent system under controlled temperature conditions to ensure the desired stereoselectivity.
- Following the reaction, a workup procedure is performed to isolate and purify the **cis-Tetrahydrofuran-3,4-diol** product.

## 2.2. Synthesis from Sugar Alcohols

An alternative synthetic pathway involves the reduction of sugars.[\[2\]](#)

- Objective: To derive **cis-Tetrahydrofuran-3,4-diol** from readily available sugar precursors.
- Methodology:
  - A suitable sugar alcohol is selected as the starting material.
  - A reduction process is carried out to convert the sugar alcohol into the corresponding tetrahydrofuran derivative.[\[2\]](#)
  - This transformation often involves multiple steps, including protection and deprotection of functional groups, to achieve the desired product.

## 2.3. Application as a Protecting Group in Nucleoside Chemistry

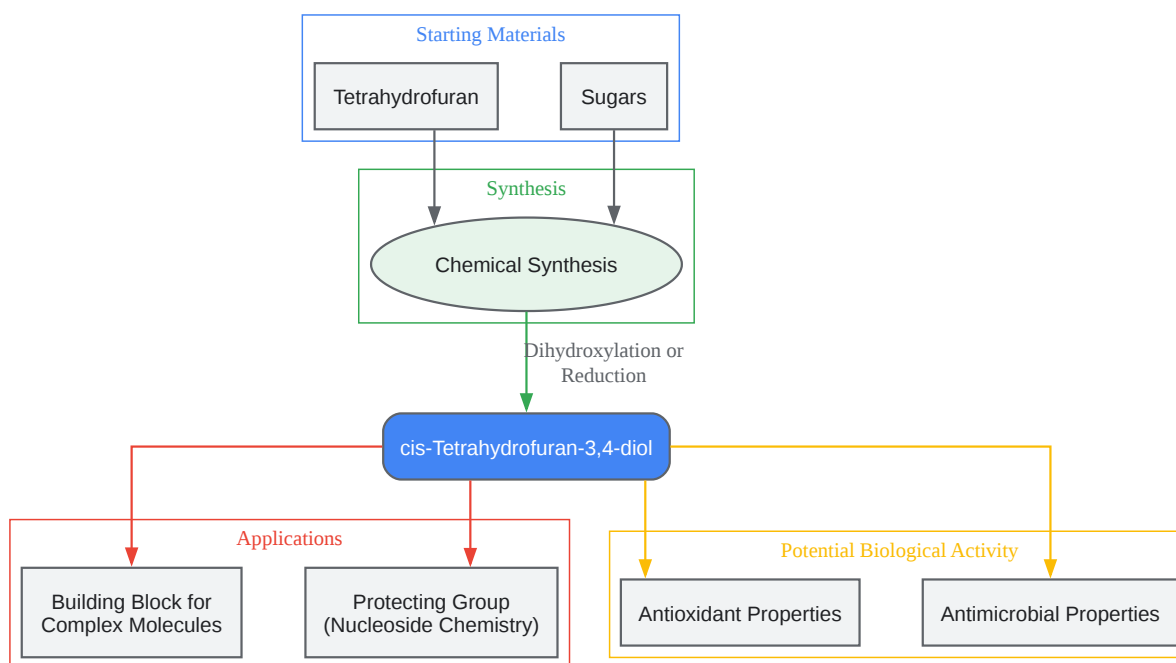
The rigid cis-diol structure of this compound makes it a valuable backbone for creating novel protecting groups in organic synthesis.[\[7\]](#)

- Objective: To utilize the **cis-Tetrahydrofuran-3,4-diol** skeleton to create a carbonate-type acyl protecting group for the 5'-hydroxyl group of nucleosides.[\[7\]](#)
- Methodology:

- A carbonate-type acyl group incorporating the **cis-tetrahydrofuran-3,4-diol** structure and a tritylthio (TrS) or monomethoxytritylthio (MMTrS) group is synthesized.<sup>[7]</sup>
- This "protected" protecting group is then introduced onto the 5'-hydroxyl group of a 3'-O-protected nucleoside derivative. This can be achieved using the corresponding acyl imidazolidine or 4-nitrophenyl ester.<sup>[7]</sup>
- Deprotection Protocol: The acyl group is removed under mild conditions using iodine. The iodine promotes the removal of the TrS or MMTrS group, which generates a free hydroxyl group. This is followed by a spontaneous self-cyclization, where the newly formed hydroxyl group intramolecularly attacks the acyl carbon, thus releasing the 5'-hydroxyl group of the nucleoside.<sup>[7]</sup>

## Logical Workflow: Synthesis and Applications

The following diagram illustrates the synthetic origins of **cis-Tetrahydrofuran-3,4-diol** and its subsequent applications as a chemical building block and a molecule with potential biological activities.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. cis-Tetrahydrofuran-3,4-diol - Lead Sciences [[lead-sciences.com](http://lead-sciences.com)]

- 2. Buy cis-Tetrahydrofuran-3,4-diol | 4358-64-9 [smolecule.com]
- 3. Page loading... [guidechem.com]
- 4. chemscene.com [chemscene.com]
- 5. lookchem.com [lookchem.com]
- 6. 4358-64-9|cis-Tetrahydrofuran-3,4-diol|BLD Pharm [bldpharm.com]
- 7. cis-Tetrahydrofuran-3,4-diol structure as a key skeleton of new protecting groups removable by self-cyclization under oxidative conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to cis-Tetrahydrofuran-3,4-diol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b138893#cis-tetrahydrofuran-3-4-diol-molecular-weight-and-formula]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)